

In-Depth Technical Guide: Stability and Storage of Ethyl 2-oxohexanoate

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Compound of Interest

Compound Name: *Ethyl 2-oxohexanoate*

Cat. No.: *B1278483*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **Ethyl 2-oxohexanoate** (CAS No. 5753-96-8), a key building block in pharmaceutical and chemical synthesis. Understanding its stability profile is critical for ensuring its integrity and performance in research and development applications.

Core Stability and Storage Recommendations

Ethyl 2-oxohexanoate is generally considered to have excellent stability when stored under appropriate conditions. The compound is chemically stable under standard ambient temperatures.^[1] For optimal shelf life, it should be stored at room temperature in a dry, cool, and well-ventilated area.^{[2][3][4]} Containers should be tightly sealed to prevent moisture ingress and potential degradation.^{[1][3][4]} It is also advisable to store it separately from foodstuff containers or incompatible materials.^{[3][4]}

Parameter	Recommended Condition	Source
Storage Temperature	Room Temperature	^{[1][2]}
Atmosphere	Dry	^[2]
Container	Tightly closed/sealed	^{[1][3][4]}
Location	Well-ventilated place	^{[1][3][4]}

Potential Degradation Pathways

As an α -keto ester, **Ethyl 2-oxohexanoate** is susceptible to specific degradation pathways, primarily hydrolysis and photodegradation. These pathways can compromise the purity and reactivity of the compound.

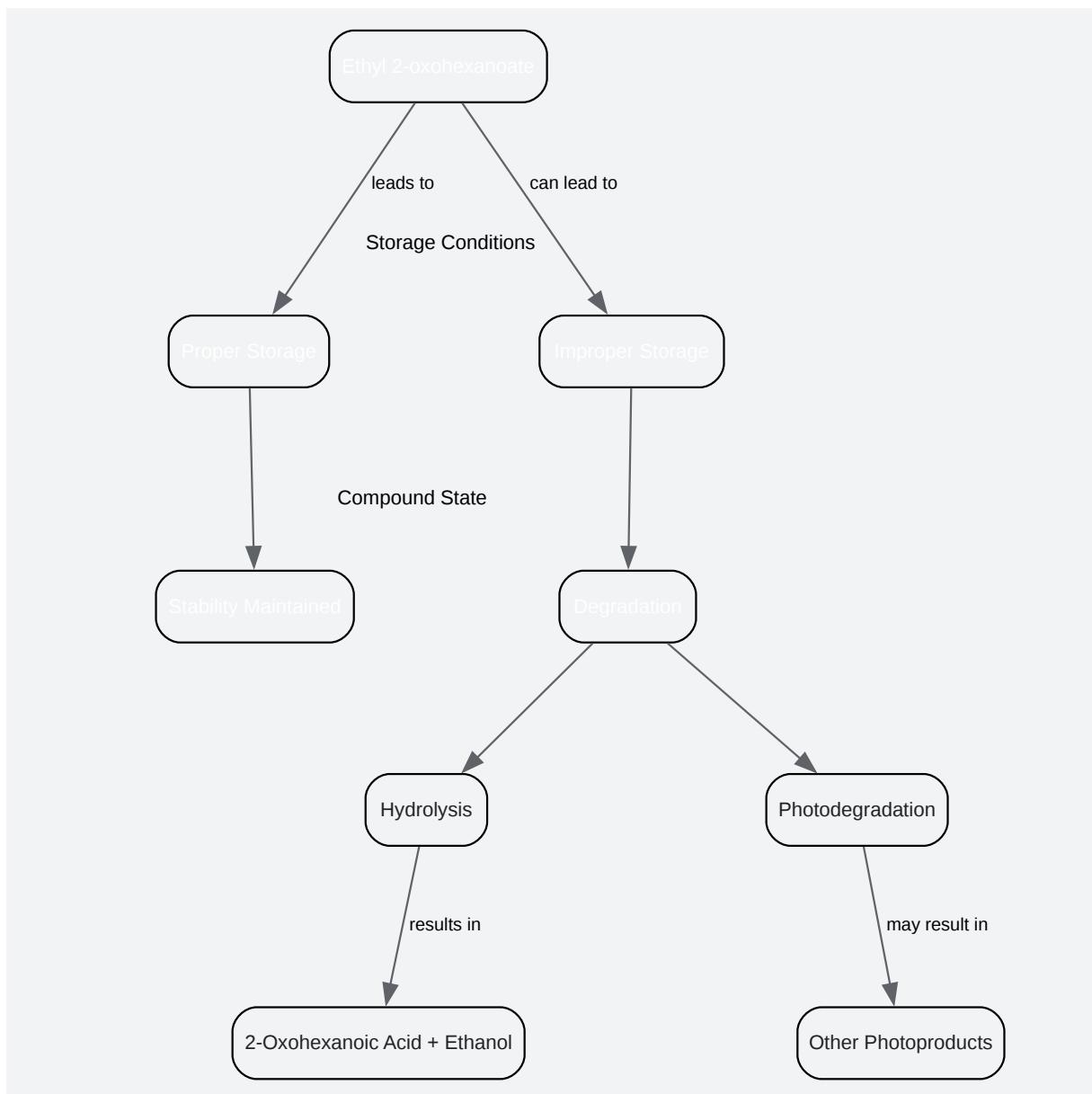
Hydrolysis

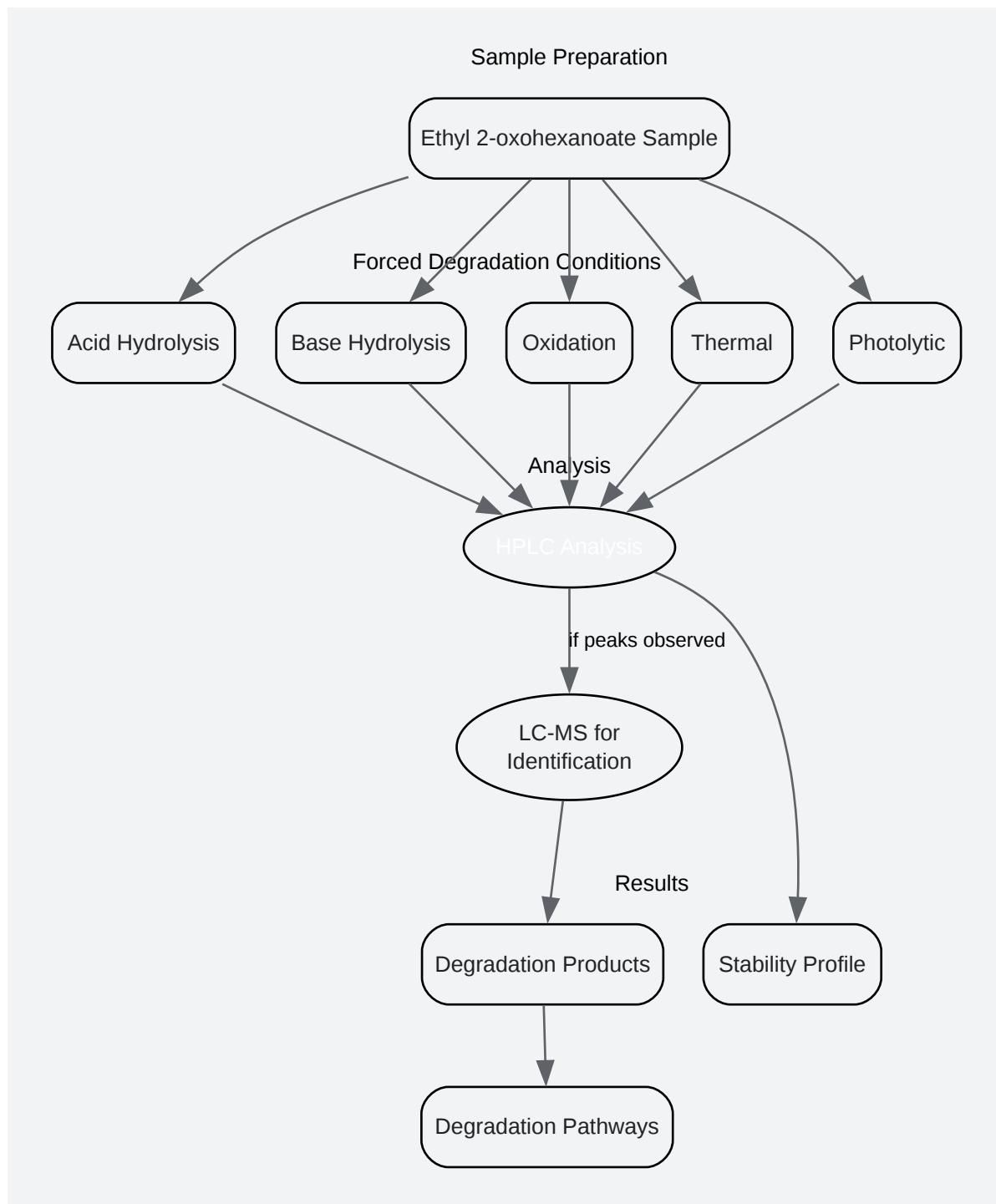
Esters are known to undergo hydrolysis, a reaction with water that cleaves the ester bond to form a carboxylic acid and an alcohol. This reaction can be catalyzed by both acids and bases.

- Acid-Catalyzed Hydrolysis: In the presence of an acid, the carbonyl oxygen of the ester is protonated, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by water.
- Base-Catalyzed Hydrolysis (Saponification): Under basic conditions, a hydroxide ion directly attacks the carbonyl carbon, leading to the formation of a carboxylate salt and an alcohol. This process is typically faster and irreversible compared to acid-catalyzed hydrolysis.

While specific kinetic data for the hydrolysis of **Ethyl 2-oxohexanoate** is not readily available in public literature, the general mechanism for ester hydrolysis is well-established. The primary degradation products would be 2-oxohexanoic acid and ethanol.

Logical Relationship of Storage and Stability





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